

(3S,5R)-fluvastatin sodium DMSO solubility

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Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

Cat. No.: S528234

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Solubility Data and Solution Preparation

The table below summarizes the quantitative solubility data for **(3S,5R)-Fluvastatin sodium**:

Solvent	Concentration (mg/mL)	Concentration (mM)	Temperature	Source
DMSO	50 mg/mL	115.35 mM	25°C / 37°C	[1] [2]
Water	10 - 18 mg/mL	23.07 - 41.52 mM	25°C	[2] [3]
30% PG, 5% Tween 80, 65% D5W	~30 mg/mL	~69.21 mM	25°C	[3]

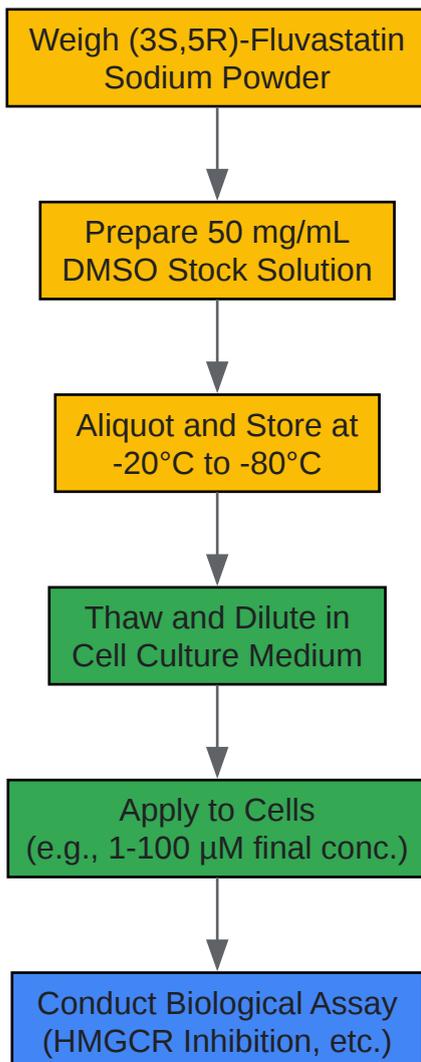
Here is a standard protocol for preparing a 50 mg/mL stock solution in DMSO:

- Weighing:** Tare a clean microcentrifuge tube. Accurately weigh 50 mg of **(3S,5R)-Fluvastatin sodium** powder [1].
- Dissolution:** Add 1 mL of anhydrous, spectrophotometric grade DMSO to the tube. Cap the tube tightly.
- Mixing:** Vortex or sonicate the mixture for several minutes until a clear solution is obtained. The compound should dissolve completely at this concentration [1] [2].
- Aliquoting:** To prevent repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use vials.

- **Storage:** Store the aliquots at **-20°C or -80°C** in a sealed container to protect from moisture [1]. Under these conditions, the stock solution is typically stable for several months.

Experimental Workflow for In Vitro Assays

The following diagram outlines a general experimental workflow, from stock solution preparation to cellular application, which you can adapt for your specific research on **(3S,5R)-Fluvastatin sodium**.



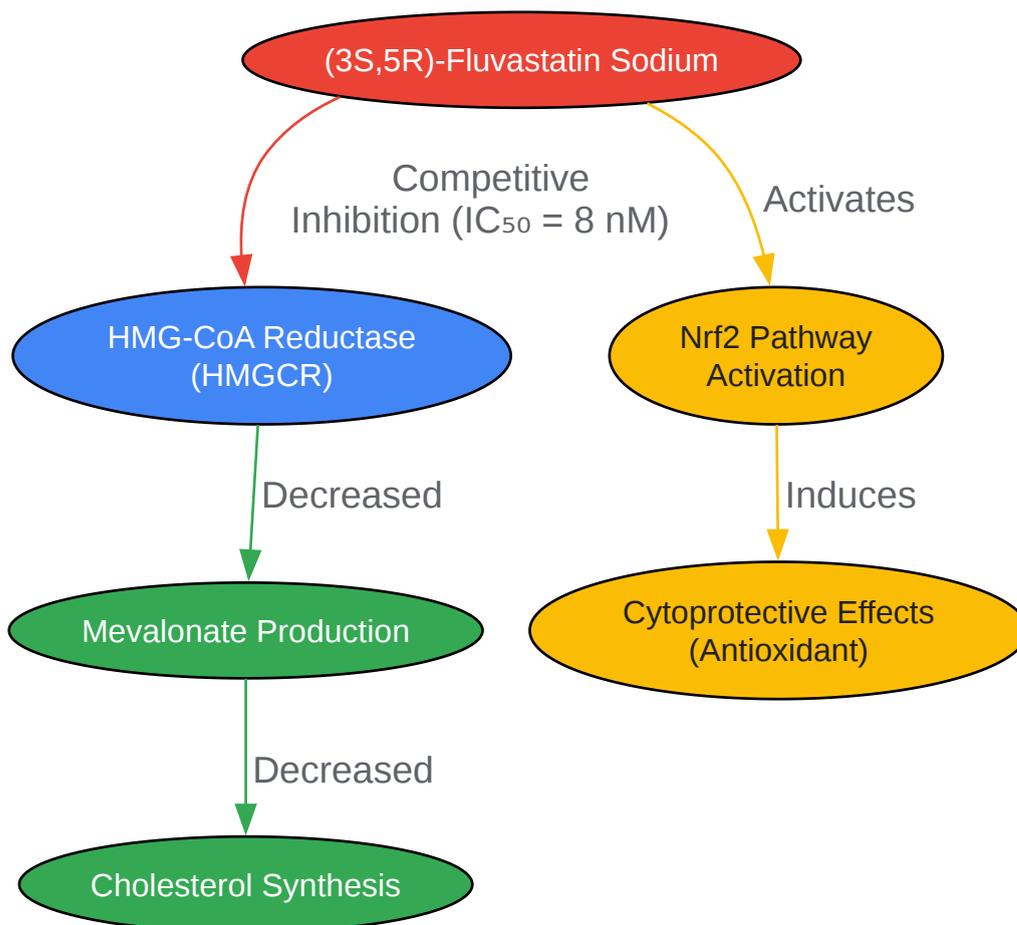
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Key Application Notes for Researchers

- **Hygroscopic DMSO:** Always use newly opened, anhydrous DMSO for preparing stock solutions. Hygroscopic DMSO can absorb water from the atmosphere, which may affect the solubility and long-term stability of the compound [1] [2].
- **In Vitro Dilution:** When adding the DMSO stock solution to aqueous cell culture media, the final concentration of DMSO should generally be kept below 0.1-0.5% (v/v) to minimize cytotoxic effects on cells [2] [3].
- **Biological Activity: (3S,5R)-Fluvastatin sodium** is the active enantiomer of Fluvastatin and acts as a potent, competitive inhibitor of HMG-CoA reductase, with an IC_{50} value of 8 nM in a cell-free assay [1]. Beyond its primary use in cholesterol research, it has been shown to protect vascular smooth muscle cells against oxidative stress via the Nrf2-dependent antioxidant pathway [1] [2].

HMGR Inhibition Signaling Pathway

To contextualize its mechanism of action, the diagram below illustrates the key signaling pathway through which **(3S,5R)-Fluvastatin sodium** exerts its effects.



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References

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